

Butyl cyclopentanecarboxylate proper disposal procedures

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Compound of Interest

Compound Name: Butyl cyclopentanecarboxylate

CAS No.: 99978-03-7

Cat. No.: B2848005

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Executive Summary: Immediate Action Required

Do NOT pour **Butyl Cyclopentanecarboxylate** down the drain. This compound is an organic ester with low water solubility and potential aquatic toxicity.^[1] It must be managed as Non-Halogenated Organic Solvent Waste.

- Primary Hazard: Combustible liquid; skin/eye irritant.^[1]
- Segregation: Keep separate from strong oxidizers (e.g., nitric acid, peroxides) and strong bases.^[1]
- Disposal Stream: Fuel Blending/Incineration (High BTU waste).^[1]

Chemical Profile & Hazard Identification

Understanding the "Why" behind the protocol.

To dispose of **Butyl Cyclopentanecarboxylate** (CAS: 30247-36-2) safely, you must understand its physicochemical behavior.^[1] As an aliphatic ester, it functions as a semi-volatile

organic solvent.

Property	Data / Characteristic	Operational Implication
Molecular Formula		High carbon content makes it suitable for fuel blending (incineration). [1]
Flash Point	~80°C - 95°C (Est.)*	Combustible. While often above the D001 Ignitability cutoff (60°C), it is best practice to manage it as a flammable solvent to prevent regulatory gaps. [1]
Solubility	Immiscible in water	Zero Drain Disposal. It will phase-separate in traps, creating fire hazards and violating Clean Water Act mandates. [1]
Reactivity	Stable; Hydrolyzes in strong base	Segregation. Do not mix with caustic waste (NaOH/KOH) to prevent exothermic hydrolysis and pressure buildup in drums. [1]

*Note: Flash points vary by synthesis purity. Always verify Section 9 of your specific lot's Safety Data Sheet (SDS).

Pre-Disposal Treatment & Segregation

The Golden Rule of Waste Management: Segregation prevents explosions.[\[1\]](#)

In a drug development or synthesis lab, this compound is often generated alongside other reagents. You must segregate it correctly at the bench level before it reaches the central waste room.

The "Non-Halogenated" Rule

Butyl Cyclopentanecarboxylate contains no Chlorine, Bromine, or Fluorine.[1]

- Combine with: Acetone, Methanol, Ethyl Acetate, Hexane, Toluene.[1][2]
- Do NOT Combine with: DCM (Dichloromethane), Chloroform, or aqueous acidic waste.[1]

Why? Halogenated solvents require higher incineration temperatures (~1200°C) to prevent dioxin formation.[1] Mixing this ester (non-halogenated) with halogenated waste forces the entire volume to be treated as the more expensive, hazardous halogenated stream.

Container Selection

- Material: High-Density Polyethylene (HDPE) or Glass (Amber).[1]
- Avoid: Low-density plastics that may swell upon long-term exposure to organic esters.[1]

The Disposal Workflow (Protocol)

This workflow ensures compliance with RCRA (Resource Conservation and Recovery Act) standards.

Step 1: Waste Characterization

Confirm the waste stream.[1] If the **butyl cyclopentanecarboxylate** is mixed with other solvents (e.g., 10% in Toluene), the mixture is classified by the most hazardous component (usually ignitability).[1]

Step 2: Accumulation (Satellite Area)

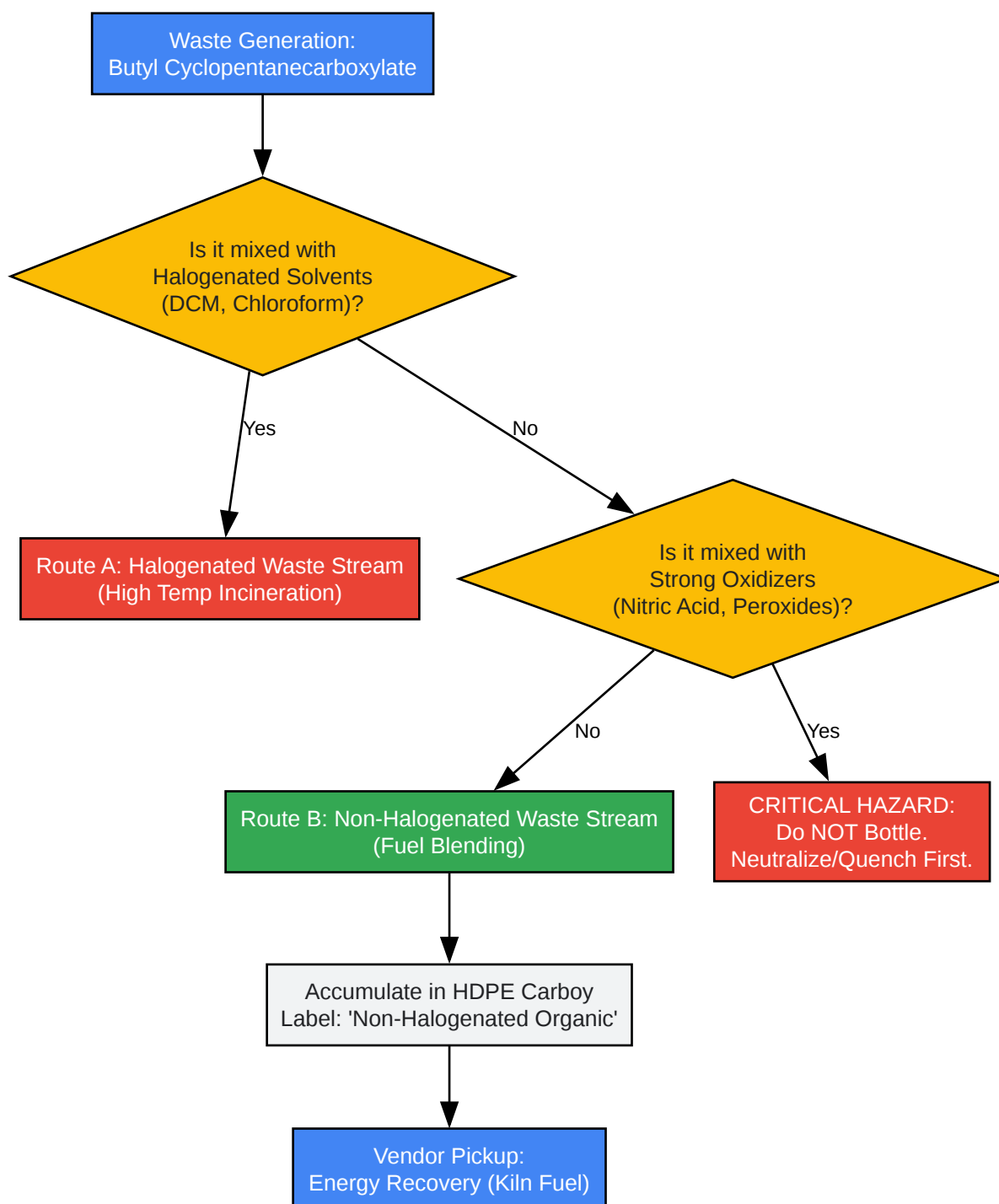
- Place waste in a dedicated "Non-Halogenated Organic" carboy.[1]
- Labeling: The label must read "Hazardous Waste" and list all constituents (e.g., "**Butyl cyclopentanecarboxylate**, 50%; Ethyl Acetate, 50%").[1]
- Venting: Ensure the cap is closed unless adding waste.[1] Do not use vented caps unless specifically required by your EHS officer for gas-evolving mixtures (rare for this ester).[1]

Step 3: Final Disposal

Transfer the container to your facility's Central Accumulation Area (CAA).^[1] The waste management vendor will collect this for Fuel Blending, where the high calorific value of the ester allows it to be used as fuel for cement kilns or industrial furnaces.^[1]

Visualizing the Decision Logic

The following diagram illustrates the critical decision points for disposing of this specific ester.



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Caption: Decision tree for segregating **Butyl Cyclopentanecarboxylate** waste streams to ensure safety and cost-efficiency.

Spill Response (Emergency Procedures)

If a spill occurs (>500 mL) outside a fume hood:

- Evacuate & Ventilate: Remove ignition sources. Although the flash point is moderate, vapors can accumulate.
- PPE: Wear Nitrile gloves (standard thickness is usually sufficient for short contact, but change immediately after splash) and safety goggles.[1]
- Absorb: Use an inert absorbent (Vermiculite or clay-based "kitty litter").[1] Do not use paper towels for large spills, as they increase the surface area for evaporation and flammability.[1]
- Disposal of Debris: Scoop absorbed material into a wide-mouth jar or double-bag in heavy-duty polyethylene bags. Label as "Solid Debris contaminated with Organic Esters." [1]

References

- U.S. Environmental Protection Agency (EPA). "Resource Conservation and Recovery Act (RCRA) Regulations: Title 40 CFR Parts 260-273." [1] EPA.gov. [Link][1]
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- PubChem. "**Butyl cyclopentanecarboxylate** (Compound) - Safety and Hazards." [1] National Library of Medicine. [Link][1]
- Occupational Safety and Health Administration (OSHA). "Hazard Communication Standard: Safety Data Sheets." OSHA.gov. [Link][1]

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